

A head-to-head comparison of different commercial 2',3'-cGAMP ELISA kits

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',3'-cGAMP sodium

Cat. No.: B8107702

[Get Quote](#)

A Head-to-Head Comparison of Commercial 2',3'-cGAMP ELISA Kits

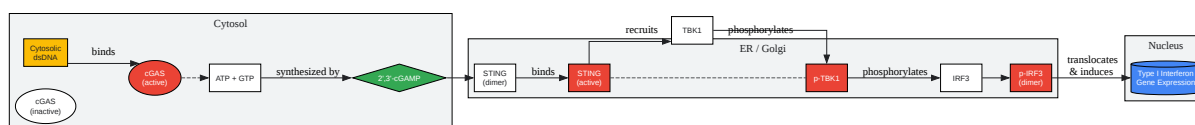
For researchers investigating innate immunity, cancer, and autoimmune diseases, the accurate quantification of 2',3'-cyclic guanosine monophosphate-adenosine monophosphate (2',3'-cGAMP) is critical. This second messenger, produced by cyclic GMP-AMP synthase (cGAS) upon detection of cytosolic DNA, is a potent activator of the STING (Stimulator of Interferon Genes) pathway. Various manufacturers offer ELISA (Enzyme-Linked Immunosorbent Assay) kits for this purpose, each with distinct performance characteristics. This guide provides an objective, data-driven comparison of commercially available 2',3'-cGAMP ELISA kits to aid researchers in selecting the most suitable option for their experimental needs.

The data presented here is compiled from manufacturers' datasheets and product information. Independent, peer-reviewed comparison studies are not readily available; therefore, performance metrics should be considered in the context of the data source.

The cGAS-STING Signaling Pathway

The cGAS-STING pathway is a critical component of the innate immune system responsible for detecting foreign or misplaced DNA. Upon binding to cytosolic double-stranded DNA (dsDNA), cGAS catalyzes the synthesis of 2',3'-cGAMP from ATP and GTP. This cyclic dinucleotide then binds to STING, an adaptor protein on the endoplasmic reticulum, triggering a conformational change. This leads to the recruitment and activation of TANK-binding kinase 1 (TBK1), which in turn phosphorylates the transcription factor IRF3. Phosphorylated IRF3 dimerizes, translocates

to the nucleus, and induces the expression of type I interferons and other inflammatory cytokines.



[Click to download full resolution via product page](#)

Caption: The cGAS-STING signaling pathway initiated by cytosolic dsDNA.

Performance Comparison of 2',3'-cGAMP ELISA Kits

The majority of commercially available 2',3'-cGAMP ELISA kits are competitive assays. In this format, free 2',3'-cGAMP in the sample competes with a fixed amount of labeled (e.g., horseradish peroxidase, HRP) 2',3'-cGAMP for binding to a limited number of anti-2',3'-cGAMP antibody sites. The resulting signal is inversely proportional to the amount of 2',3'-cGAMP in the sample.

Below is a summary of key performance metrics for kits from prominent suppliers.

Feature	Cayman Chemical (501700)[1][2][3]	Arbor Assays (K067-H1)[4][5][6]	Thermo Fisher (Invitrogen E1AGAMP)[7][8]
Assay Principle	Competitive ELISA	Competitive ELISA[4] [5]	Competitive ELISA[7]
Assay Range	6.1 pg/mL - 100 ng/mL[1][2]	Not explicitly stated in pmol/mL	0.08 - 20 pmol/mL[7] [8]
Sensitivity (LLOD)	~85 pg/mL (80% B/B ₀) [1]; 9.6 pg/mL (LLOD) [3][9]	0.048 pmol/mL[4][5][6]	0.048 pmol/mL[7][8]
Sample Types	Cell lysates, plasma, serum, tissue[1][2][3]	Cell lysates, tissue extracts, TCM, EDTA plasma[4][10]	Cell lysates, tissue, TCM, EDTA plasma[7] [11]
Required Sample Vol.	50 µL	50 µL	50 µL[7][8]
Assay Time	2 hours or overnight incubation[3][9]	2.5 hours[4][5][6]	2.5 hours[7]
Intra-Assay CV (%)	< 15% (per validation poster)	Not specified	6%[7]
Inter-Assay CV (%)	< 10% (per validation poster)	Not specified	8%[7]
Cross-Reactivity	Low cross-reactivity with related CDNs[9]	Not specified	Rigorously tested for specificity[7]

Note: Sensitivity can be defined differently by manufacturers (e.g., 80% B/B₀ or Lower Limit of Detection - LLOD). Direct comparison requires careful consideration of these definitions. TCM = Tissue Culture Media.

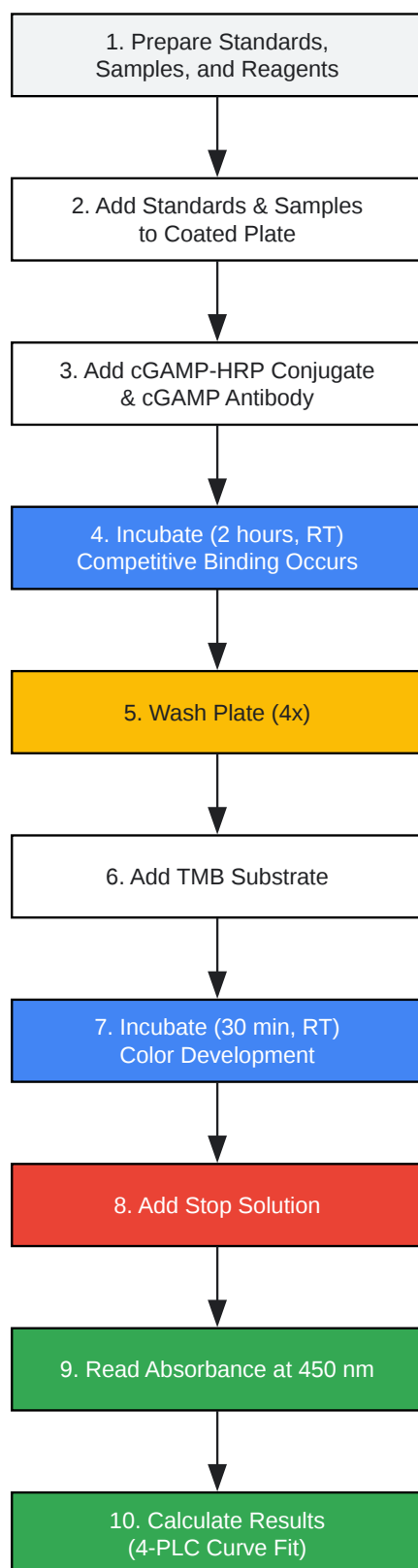
Experimental Protocols

While specific reagent volumes and incubation times may vary slightly between kits, the general workflow for a competitive 2',3'-cGAMP ELISA is highly conserved.

General Experimental Protocol

- Sample Preparation:
 - Cell Lysates: Lyse cells using a compatible lysis buffer (e.g., M-PER™). Centrifuge to pellet debris and collect the supernatant.[\[11\]](#)
 - Tissues: Homogenize tissue samples in lysis buffer on ice, then centrifuge to clarify.
 - Plasma/TCM: Samples may require dilution in the provided assay buffer to fall within the standard curve range.[\[11\]](#)
- Reagent Preparation: Prepare all reagents, including wash buffer, assay buffer, standards, and samples, allowing them to reach room temperature.[\[11\]](#) Dilute concentrated buffers as instructed in the kit manual.
- Assay Procedure:
 - Add standards and samples to the appropriate wells of the antibody-coated microplate.[\[5\]](#)[\[11\]](#)
 - Add the 2',3'-cGAMP-HRP conjugate to all wells (except blanks).[\[5\]](#)[\[7\]](#)[\[11\]](#)
 - Add the anti-2',3'-cGAMP antibody to initiate the competitive reaction (except for non-specific binding wells).[\[5\]](#)[\[7\]](#)[\[11\]](#)
 - Incubate the plate, typically for 2 hours at room temperature with shaking.[\[5\]](#)[\[11\]](#)
 - Wash the plate multiple times with the prepared wash buffer to remove unbound reagents.[\[11\]](#)
 - Add TMB substrate to each well and incubate for color development (usually 30 minutes).[\[7\]](#)[\[11\]](#) The solution will turn blue.
 - Add a stop solution to each well to terminate the reaction. The color will change from blue to yellow.[\[11\]](#)
- Data Acquisition and Analysis:

- Read the absorbance of each well at 450 nm using a microplate reader.[7][11]
- Generate a standard curve by plotting the absorbance of the standards against their known concentrations. A four-parameter logistic (4-PLC) curve fit is typically recommended.[11]
- Calculate the 2',3'-cGAMP concentration of the samples by interpolating their absorbance values from the standard curve.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for a competitive 2',3'-cGAMP ELISA.

Conclusion and Recommendations

Choosing the right ELISA kit depends on the specific requirements of your research.

- Cayman Chemical's kit offers a very broad detection range, which may be advantageous for samples with widely varying or unknown 2',3'-cGAMP concentrations.[1][2] The option for an overnight incubation provides flexibility in the experimental workflow.[3][9]
- Arbor Assays and Thermo Fisher/Invitrogen kits boast high sensitivity, with a stated limit of detection of 0.048 pmol/mL.[4][5][6][7][8] This may be ideal for experiments where the expected concentration of 2',3'-cGAMP is very low. The Thermo Fisher kit also provides specific data on intra- and inter-assay precision, which is a key indicator of assay reliability. [7]

Ultimately, for critical applications, it is advisable for laboratories to perform their own validation experiments with their specific sample types to confirm the performance of any chosen kit. Factors such as sample matrix effects, required dilution factors, and overall reproducibility should be assessed to ensure the generation of accurate and reliable data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2'3'-cGAMP ELISA Kit | Cayman Chemical | Biomol.com [biomol.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. arborassays.com [arborassays.com]
- 5. K067-H1 | 2'3'-Cyclic GAMP ELISA Kit Clinisciences [clinisciences.com]
- 6. K067-H5 | 2'3'-Cyclic GAMP ELISA Kit Clinisciences [clinisciences.com]
- 7. 2'3'- Cyclic GAMP ELISA Kit (EIAGAMP) - Invitrogen [thermofisher.com]
- 8. cGAMP ELISA Kits [thermofisher.com]

- 9. Cambridge Bioscience: 2'3'-cGAMP ELISA [bioscience.co.uk]
- 10. arborassays.com [arborassays.com]
- 11. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [A head-to-head comparison of different commercial 2',3'-cGAMP ELISA kits]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8107702#a-head-to-head-comparison-of-different-commercial-2-3-cgamp-elisa-kits>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com